

Celangulin V: A Comparative Safety Analysis for Non-Target Organisms

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Compound of Interest

Compound Name: Celangulin V

Cat. No.: B15363912

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A comprehensive guide for researchers and drug development professionals on the environmental safety profile of the botanical insecticide **Celangulin V**, benchmarked against common alternatives. This report synthesizes available toxicological data, outlines standardized experimental protocols, and visualizes key procedural workflows to support informed decision-making in the development of sustainable pest management strategies.

Celangulin V, a bioactive compound derived from the Chinese bittersweet plant (*Celastrus angulatus*), has garnered attention for its potent insecticidal properties. As the demand for effective and environmentally benign pesticides grows, a thorough evaluation of the safety of novel compounds to non-target organisms is paramount. This guide provides a comparative analysis of the available safety data for **Celangulin V** against three widely used botanical and synthetic insecticides: Azadirachtin, Rotenone, and Pyrethrins.

While research indicates **Celangulin V** possesses low toxicity to non-target organisms, a notable scarcity of quantitative toxicological data (LC50/LD50 values) for standard indicator species presents a challenge for a direct, quantitative comparison. This guide, therefore, presents the available data for the selected alternatives and contextualizes the qualitative information available for **Celangulin V**.

Comparative Toxicity Data

The following tables summarize the acute toxicity of Azadirachtin, Rotenone, and Pyrethrins to a range of non-target organisms. This data, sourced from various ecotoxicological studies, serves as a benchmark for assessing the potential environmental impact of insecticides.

Table 1: Acute Toxicity to Aquatic Organisms

Substance	Organism	Endpoint	Value	Unit	Reference
Azadirachtin	Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	0.48	ppm	[1]
Fathead Minnow (Pimephales promelas)	96-hr LC50	>1.3	mg/L		
Daphnia magna	48-hr EC50	11.6	mg/L	[2]	
Rotenone	Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	0.031	mg/L	[3]
Bluegill (Lepomis macrochirus)	96-hr LC50	0.023	mg/L	[3]	
Daphnia magna	48-hr EC50	0.002 - 100	mg/L	[3]	
Pyrethrins	Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	24.6 - 114	µg/L	[4]
Bluegill (Lepomis macrochirus)	96-hr LC50	0.110 - 1,140	µg/L	[4]	
Daphnia magna	48-hr EC50	-	-		

Table 2: Acute Toxicity to Terrestrial Organisms

Substance	Organism	Endpoint	Value	Unit	Reference
Azadirachtin	Rat (Rattus norvegicus)	Oral LD50	>3,540 - >5,000	mg/kg	[1][5]
Honeybee (Apis mellifera)	Contact LD50	2.5	μ g/bee	[2]	
Rotenone	Rat (Rattus norvegicus)	Oral LD50	132 - 1,500	mg/kg	[3]
Honeybee (Apis mellifera)	Oral LD50	>30	μ g/bee	[6]	
Pyrethrins	Rat (Rattus norvegicus)	Oral LD50	200 - 2,600	mg/kg	
Honeybee (Apis mellifera)	Contact LD50	0.013	μ g/bee		

Note on **Celangulin V**: While specific LC50 and LD50 values for the organisms listed above are not readily available in the reviewed literature, some studies have reported findings on other species. For instance, the LD50 for Celangulin in birds (quails) was found to exceed 2800 mg/kg over a 72-hour period[1]. For the red imported fire ant (*Solenopsis invicta*), the 24-hour LD50 was 0.046 ng/ant[1]. These findings suggest a degree of selectivity, with high toxicity to the target insect and lower toxicity to the avian species tested. However, comprehensive studies on standard non-target indicator species are needed for a complete safety profile.

Experimental Protocols

To ensure the reliability and comparability of toxicological data, standardized testing guidelines are crucial. The Organization for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals. Below are summaries of key protocols relevant to the assessment of insecticide safety for non-target organisms.

1. Fish, Acute Toxicity Test (OECD Guideline 203)

This guideline outlines the procedure for determining the acute lethal toxicity of a substance to fish.

- **Test Organism:** Typically a cold-water species like Rainbow Trout (*Oncorhynchus mykiss*) or a warm-water species like Zebra fish (*Danio rerio*).
- **Procedure:** Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours. A control group is maintained in water without the test substance.
- **Endpoint:** The primary endpoint is mortality. The concentration that is lethal to 50% of the test population (LC50) is calculated at 24, 48, 72, and 96 hours.
- **Observations:** In addition to mortality, any abnormal behavioral or morphological changes are recorded.

2. Daphnia sp., Acute Immobilisation Test (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- **Test Organism:** *Daphnia magna* or other suitable *Daphnia* species.
- **Procedure:** Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.
- **Endpoint:** The primary endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation. The effective concentration that causes immobilization in 50% of the population (EC50) is determined at 24 and 48 hours.

3. Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201)

This test evaluates the effect of a substance on the growth of primary producers in the aquatic environment.

- **Test Organism:** A rapidly growing species of green algae (e.g., *Pseudokirchneriella subcapitata*) or cyanobacteria.

- Procedure: Exponentially growing cultures of the test organism are exposed to various concentrations of the test substance for 72 hours.
- Endpoint: The inhibition of growth is measured by changes in cell density or biomass. The effective concentration that causes a 50% reduction in growth rate (ErC50) or yield (EyC50) is calculated.

4. Honeybees, Acute Oral Toxicity Test (OECD Guideline 213) & Acute Contact Toxicity Test (OECD Guideline 214)

These guidelines are designed to assess the acute toxicity of substances to honeybees, representing key pollinators.

- Test Organism: Adult worker honeybees (*Apis mellifera*).
- Procedure (Oral): Bees are fed a sucrose solution containing the test substance for a defined period.
- Procedure (Contact): A precise amount of the test substance is topically applied to the dorsal thorax of the bees.
- Endpoint: Mortality is recorded at 24, 48, and 72 hours. The dose that is lethal to 50% of the test population (LD50) is determined.

5. Acute Oral Toxicity – Fixed Dose Procedure (OECD Guideline 420)

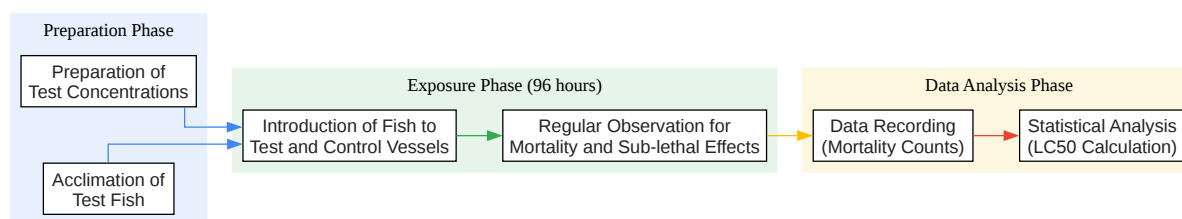
This guideline is used to assess the acute oral toxicity of a substance in mammals.

- Test Organism: Typically rats, usually females.
- Procedure: A fixed dose of the substance is administered orally to a group of animals. The response is observed, and based on the outcome (mortality or evident toxicity), the dose for the next group is adjusted up or down from a series of fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight).
- Endpoint: The test identifies a dose that causes evident toxicity and a dose that causes no more than one death, allowing for classification of the substance according to its acute oral

toxicity.

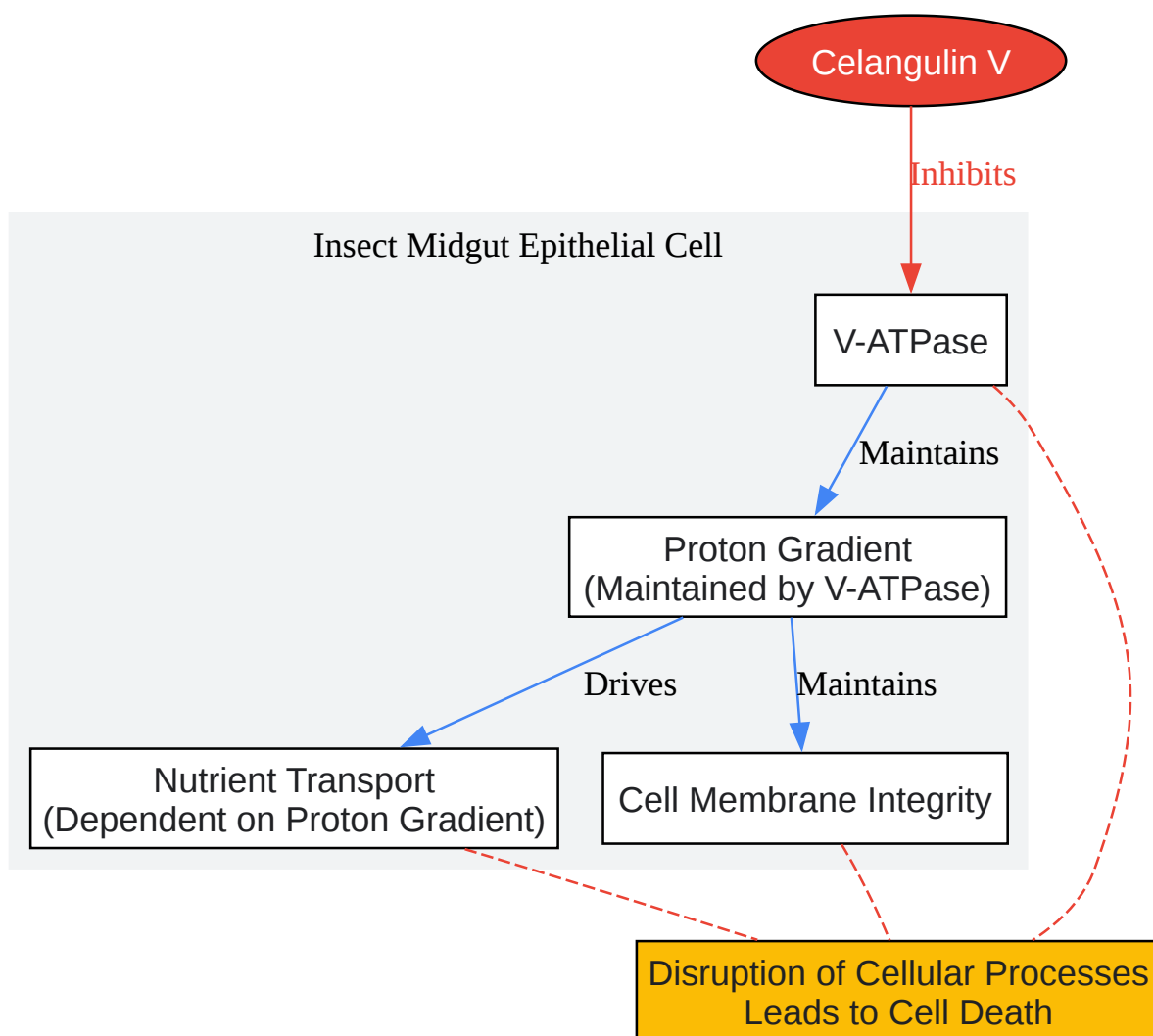
Visualizations

To further clarify the experimental processes involved in generating safety data, the following diagrams illustrate a representative workflow and the mode of action of **Celangulin V**.



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Figure 1: Generalized workflow for an acute fish toxicity test (OECD 203).



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